

Application Note: Spectroscopic Characterization of 3-Butoxy-N-(pyridin-3-ylmethyl)benzamide

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Compound of Interest

Compound Name: 3-butoxy-N-(pyridin-3-ylmethyl)benzamide

Cat. No.: B4950152

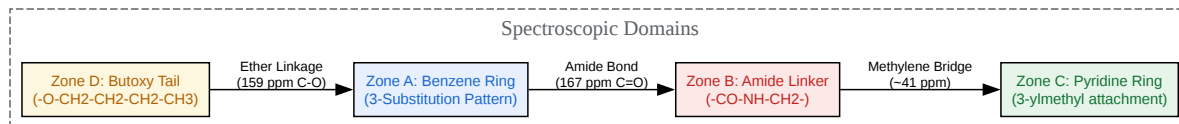
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Abstract & Scope

This application note provides a comprehensive guide for the structural validation of **3-butoxy-N-(pyridin-3-ylmethyl)benzamide**, a synthetic intermediate frequently encountered in the development of histone deacetylase (HDAC) inhibitors and kinase inhibitors. The molecule features three distinct spectroscopic domains: a meta-substituted benzamide core, a flexible butoxy ether chain, and a pyridine-methylene moiety. This guide details the specific experimental protocols for Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy, offering predicted spectral data based on fragment additive rules and literature analogs to serve as a reference standard for purity assessment.

Chemical Structure & Connectivity Logic

Before spectral assignment, the molecule is segmented into three zones to facilitate signal attribution.



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Figure 1: Structural segmentation of **3-butoxy-N-(pyridin-3-ylmethyl)benzamide** for spectral assignment.

Protocol 1: Infrared (IR) Spectroscopy[1]

Experimental Methodology

Objective: Confirm functional group integrity (Amide, Ether, Pyridine).

- Instrument: FT-IR Spectrometer (e.g., PerkinElmer Spectrum Two or Bruker Alpha II).
- Sampling Mode: Attenuated Total Reflectance (ATR) with Diamond/ZnSe crystal is preferred for solid samples.
- Parameters:
 - Range: 4000 – 600 cm^{-1}
 - Resolution: 4 cm^{-1}
 - Scans: 16–32 (to reduce noise in the fingerprint region)
 - Background: Air (clean crystal)

Spectral Analysis & Assignment Table

The spectrum will be dominated by the amide carbonyl and the ether stretches.

Frequency (cm ⁻¹)	Intensity	Functional Group	Vibrational Mode	Diagnostic Note
3280 – 3320	Medium, Broad	Amide N-H	Stretching	Single band indicates secondary amide.
3030 – 3070	Weak	C-H (Ar)	Stretching	Aromatic protons (Benzene + Pyridine).
2850 – 2960	Medium	C-H (Alk)	Stretching	Butyl chain (CH ₂ , CH ₃). Look for 2-3 distinct peaks.
1640 – 1660	Strong	Amide I (C=O)	Stretching	Key diagnostic. Lower freq due to conjugation with benzene.
1530 – 1550	Medium	Amide II (N-H)	Bending	N-H deformation coupled with C-N stretch.
1580 – 1600	Medium	C=C / C=N	Ring Stretch	Pyridine and Benzene skeletal vibrations.
1240 – 1260	Strong	Ar-O-C	Stretching	Asymmetric ether stretch (aryl-alkyl).
1030 – 1050	Medium	O-CH ₂	Stretching	Symmetric ether stretch.
700 – 750	Strong	C-H (oop)	Bending	"Out-of-plane" bends; diagnostic for meta-substitution.

“

Critical Check: The absence of a broad band at 2500–3000 cm^{-1} confirms the sample is the free base and not a hydrochloride salt. If the Pyridine nitrogen is protonated (salt form), expect broad "ammonium" bands in this region.

Protocol 2: Nuclear Magnetic Resonance (NMR) Experimental Methodology

Objective: Confirm carbon skeleton and proton connectivity.

- Instrument: 400 MHz or higher (600 MHz recommended for resolution of aromatic multiplets).
- Solvent Selection:
 - DMSO- d_6 (Preferred): Excellent solubility; clearly resolves the Amide N-H proton and its coupling to the adjacent methylene group.
 - CDCl_3 (Alternative): Good for general characterization, but N-H peak may be broad or non-observable due to exchange.
- Sample Prep: Dissolve 5–10 mg of compound in 0.6 mL deuterated solvent. Filter if turbid.
- Reference: TMS (0.00 ppm) or residual solvent peak (DMSO: 2.50 ppm / 39.5 ppm).

^1H NMR Assignment (DMSO- d_6 , 400 MHz)

Shift (δ ppm)	Multiplicity	Integral	Assignment	Structural Logic
9.05 – 9.15	Triplet (br)	1H	NH	Amide proton. Triplet due to coupling with -CH ₂ - ($J \approx 6$ Hz).
8.55	Singlet (d)	1H	Pyr-H2	Deshielded by adjacent Nitrogen; singlet-like.
8.45	Doublet	1H	Pyr-H6	Adjacent to Nitrogen; $J \approx 4.8$ Hz.
7.72	Doublet	1H	Pyr-H4	Para to Nitrogen; $J \approx 7.8$ Hz.
7.40 – 7.50	Multiplet	2H	Ar-H2, Ar-H6	Benzene protons ortho to Amide; overlapping.
7.35	DD	1H	Pyr-H5	Meta to Nitrogen; coupled to H4 and H6.
7.32	Triplet	1H	Ar-H5	Meta-substituted benzene ring proton (pseudo-triplet).
7.08	DD	1H	Ar-H4	Ortho to alkoxy group; shielded by electron donation.
4.52	Doublet	2H	N-CH ₂ -Pyr	Benzylic methylene.

Doublet due to
NH coupling.

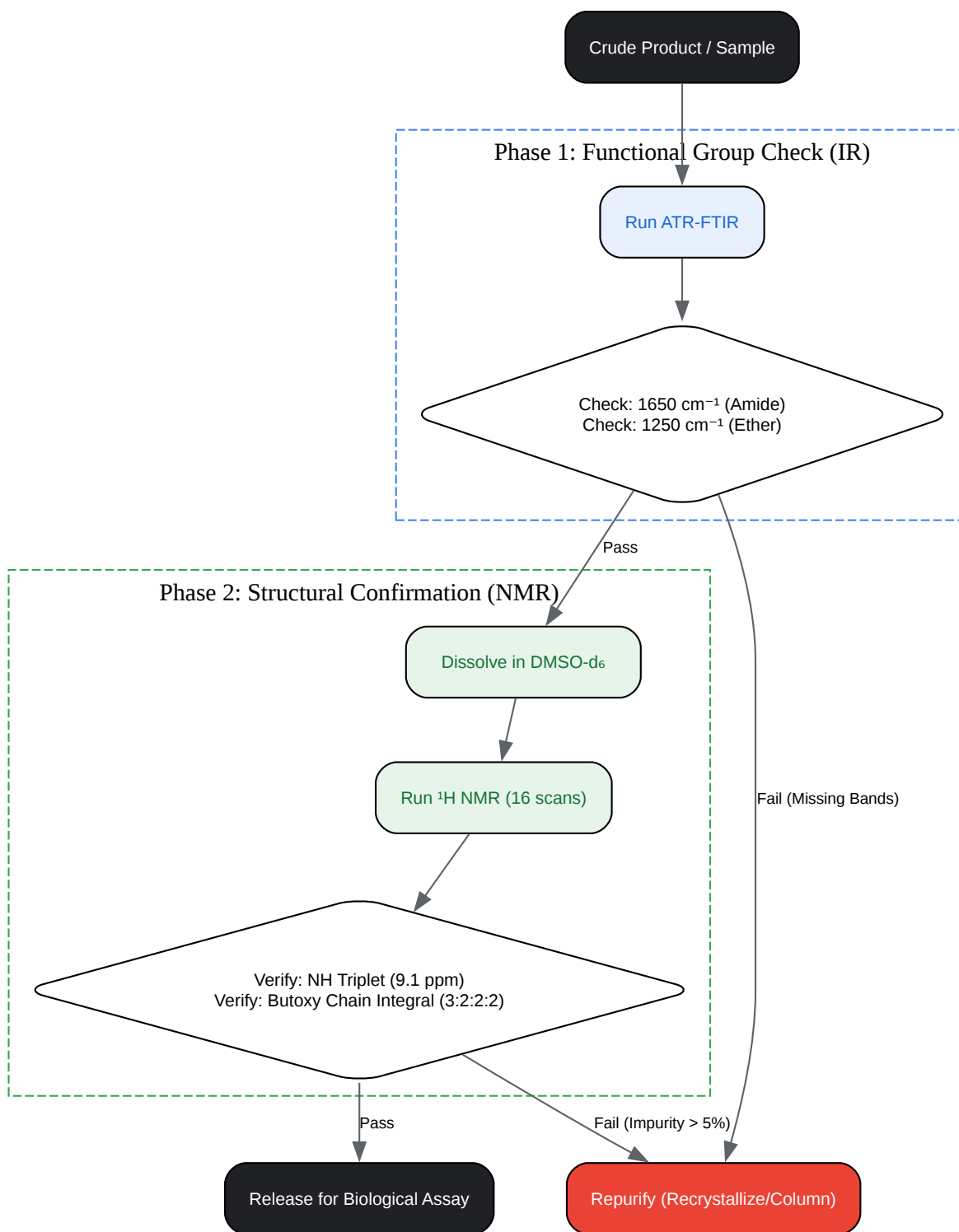
4.02	Triplet	2H	O-CH ₂	Ether methylene adjacent to oxygen.
1.70 – 1.78	Quintet	2H	O-CH ₂ -CH ₂	Butyl chain methylene.
1.42 – 1.50	Sextet	2H	CH ₂ -CH ₂ -CH ₃	Butyl chain methylene.
0.95	Triplet	3H	CH ₃	Terminal methyl group.

¹³C NMR Assignment (DMSO-d₆, 100 MHz)

Shift (δ ppm)	Carbon Type	Assignment
166.5	C=O	Amide Carbonyl.[1][2]
158.8	C_quat	Benzene C3 (attached to Oxygen).
149.0	CH	Pyridine C2.
148.2	CH	Pyridine C6.
136.0	C_quat	Benzene C1 (attached to Amide).
135.5	CH	Pyridine C4.
135.0	C_quat	Pyridine C3 (attached to CH ₂).
129.5	CH	Benzene C5.
123.5	CH	Pyridine C5.
119.2	CH	Benzene C6.
117.5	CH	Benzene C4.
113.0	CH	Benzene C2.
67.2	CH ₂	O-CH ₂ (Butoxy).
40.8	CH ₂	N-CH ₂ (Linker) - May be obscured by DMSO septet.
30.8	CH ₂	Butyl C2.
18.8	CH ₂	Butyl C3.
13.7	CH ₃	Butyl C4.

Workflow Visualization

The following diagram outlines the logical flow for characterizing this compound, ensuring no step is overlooked.



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Figure 2: Step-by-step characterization workflow for validating **3-butoxy-N-(pyridin-3-ylmethyl)benzamide**.

Troubleshooting & Expert Tips

Water Peaks

- Issue: In DMSO- d_6 , water appears as a broad peak around 3.33 ppm.
- Impact: This can obscure the N-CH₂ linker signal if the water content is high.
- Solution: Use ampouled "100%" DMSO- d_6 or add a single pellet of activated 4Å molecular sieves to the NMR tube 1 hour prior to acquisition.

Rotamers

- Context: While tertiary amides often show rotamers (dual peaks), this compound is a secondary amide.
- Observation: Rotamers are generally not observed at room temperature for this molecule.
- Anomaly: If you see "doubling" of peaks, suspect:
 - Protonation of the pyridine ring (salt formation).
 - Presence of a conformational isomer due to steric hindrance (rare for this specific chain).
 - A mixture of the target and a starting material (e.g., unreacted amine).

Common Impurities

- 3-Butoxybenzoic acid: Look for a broad OH stretch in IR (2500–3300 cm⁻¹) and a shift in the aromatic protons in NMR.
- 3-(Aminomethyl)pyridine: Look for broad amine NH₂ peaks in NMR (~2.0 ppm) and lack of the butyl chain signals.

References

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